

Application Notes & Protocols: Quantitative Analysis of Roxatidine Using a UV Spectrophotometric Method

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Roxatidine hydrochloride*

Cat. No.: *B1594408*

[Get Quote](#)

Introduction

Roxatidine is a histamine H₂-receptor antagonist used in the treatment of peptic ulcers and other gastroesophageal disorders. Its therapeutic efficacy is dependent on the administered dose, making accurate and precise quantitative analysis crucial for quality control in pharmaceutical formulations. Ultraviolet (UV) spectrophotometry offers a simple, cost-effective, and rapid method for the determination of roxatidine in bulk and dosage forms. This document provides a detailed protocol for the quantitative analysis of roxatidine using a UV spectrophotometric method, including method validation parameters as per ICH guidelines.

Principle

The quantitative determination of roxatidine by UV spectrophotometry is based on the measurement of the absorbance of a solution of the analyte in a suitable solvent at its wavelength of maximum absorbance (λ_{max}). According to the Beer-Lambert law, the absorbance of a solution is directly proportional to the concentration of the absorbing species and the path length of the light through the solution. By preparing a series of standard solutions of known concentrations and measuring their absorbances, a calibration curve can be constructed. The concentration of roxatidine in an unknown sample can then be determined by measuring its absorbance and interpolating the value from the calibration curve.

Experimental Protocols

1. Materials and Reagents

- Roxatidine Acetate Hydrochloride reference standard
- Methanol (AR grade)
- 0.1 N Hydrochloric acid
- Distilled water
- Pharmaceutical formulation (tablets) containing Roxatidine
- Volumetric flasks (10 mL, 50 mL, 100 mL)
- Pipettes
- UV-Visible Spectrophotometer

2. Preparation of 0.1 N Hydrochloric Acid

- Carefully add 8.3 mL of concentrated hydrochloric acid to approximately 500 mL of distilled water in a 1000 mL volumetric flask.
- Make up the volume to 1000 mL with distilled water and mix well.

3. Preparation of Standard Stock Solution

- Accurately weigh about 50 mg of Roxatidine Acetate Hydrochloride reference standard and transfer it to a 50 mL volumetric flask.
- Dissolve the standard in a suitable solvent (e.g., methanol or 0.1 N HCl) and make up the volume to the mark to obtain a stock solution of 1000 µg/mL.

4. Preparation of Working Standard Solutions and Calibration Curve

- From the standard stock solution, prepare a series of working standard solutions by appropriate dilutions with the chosen solvent to obtain concentrations in the range of 30-210 µg/mL.^[1]

- Measure the absorbance of each working standard solution at the predetermined λ_{max} (e.g., 280 nm in 0.1 N HCl) against a solvent blank.[\[1\]](#)
- Plot a calibration curve of absorbance versus concentration.
- Determine the regression equation and the correlation coefficient (R^2). A good linearity is indicated by $R^2 \geq 0.999$.[\[1\]](#)

5. Preparation of Sample Solution (from Tablets)

- Weigh and finely powder 20 tablets.
- Accurately weigh a quantity of the tablet powder equivalent to 100 mg of roxatidine and transfer it to a 100 mL volumetric flask.
- Add about 40 mL of the solvent (e.g., methanol) and shake for 15 minutes.
- Make up the volume to 100 mL with the solvent and filter the solution through a Whatman filter paper.
- From the filtrate, prepare a suitable dilution to obtain a final concentration within the linearity range (e.g., 100 $\mu\text{g/mL}$).

6. Assay Procedure

- Measure the absorbance of the final sample solution at the λ_{max} against the solvent blank.
- Calculate the concentration of roxatidine in the sample solution using the regression equation from the calibration curve.
- The amount of roxatidine per tablet can be calculated using the following formula: Amount (mg/tablet) = (Concentration from curve ($\mu\text{g/mL}$) \times Dilution factor \times Average tablet weight (mg)) / Weight of powder taken (mg)

Data Presentation

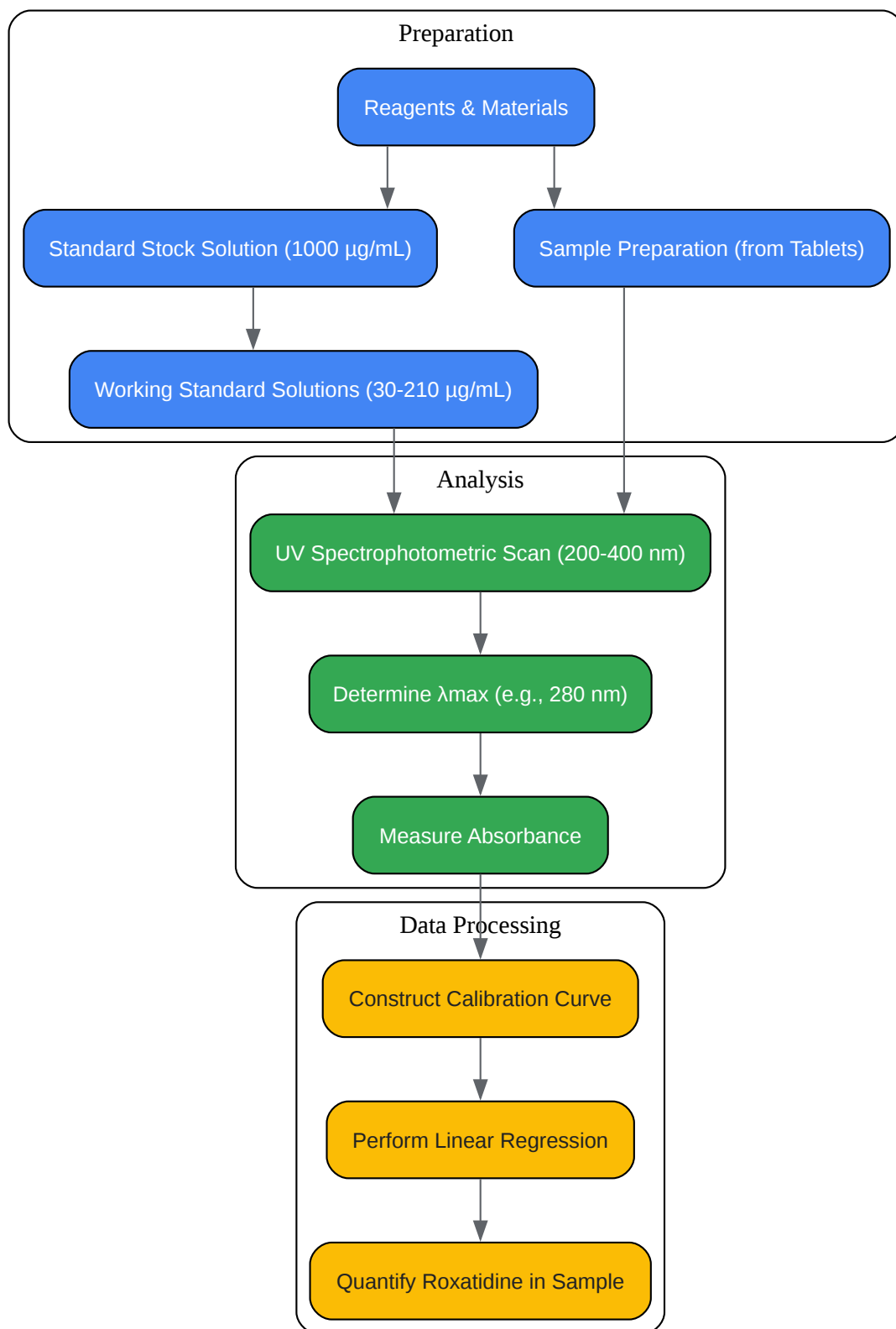
Table 1: Method Validation Parameters for UV Spectrophotometric Analysis of Roxatidine

Parameter	Solvent	λ_{max} (nm)	Linearity Range ($\mu\text{g/mL}$)	Regression Equation	Correlation Coefficient (R^2)
Method 1	0.1 N HCl	280	30-180	$y = 0.0042x + 0.0014$	0.9998[1]
Method 2	0.1 N HCl	254	-	$y = 0.004208x + 0.001416$	0.999[1]
Method 3	-	223, 277	-	-	-

Table 2: Summary of Quantitative Analysis Data

Parameter	Result	Reference
Linearity		
Concentration Range	30-210 $\mu\text{g/mL}$	[1]
Correlation Coefficient (R^2)	0.9998	[1]
Accuracy (% Recovery)	98.46% - 101.13%	[2]
Precision (%RSD)		
Intraday	< 2%	[3]
Interday	< 2%	[3]
Limit of Detection (LOD)	0.1 $\mu\text{g/mL}$	[3]
Limit of Quantification (LOQ)	0.3 $\mu\text{g/mL}$	[3]

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the quantitative analysis of roxatidine.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. bepls.com [beppls.com]
- 2. ijprajournal.com [ijprajournal.com]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes & Protocols: Quantitative Analysis of Roxatidine Using a UV Spectrophotometric Method]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1594408#quantitative-analysis-of-roxatidine-using-a-uv-spectrophotometric-method>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

